

# SHLP-5: A Functional Peptide Awaiting Experimental Characterization

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## Compound of Interest

Compound Name: SHLP-5

Cat. No.: B15599865

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The prevailing scientific consensus identifies Small Humanin-like Peptide 5 (**SHLP-5**) as a functional peptide, rather than a mere transcriptional byproduct. **SHLP-5** belongs to a family of six recently discovered peptides (SHLP1-6) encoded within the mitochondrial 16S ribosomal RNA (MT-RNR2) gene.<sup>[1]</sup> While direct experimental evidence for **SHLP-5**'s specific biological activity remains elusive due to challenges in generating specific antibodies, its origin and the demonstrated functionality of its sibling peptides strongly support its classification as a bioactive molecule.

This guide provides a comparative analysis of the known functions of the SHLP family of peptides, offering a framework for understanding the potential roles of **SHLP-5**. The data presented is primarily derived from foundational studies on SHLP1-4 and SHLP6, which serve as the current basis for inferring the likely functional landscape of **SHLP-5**.

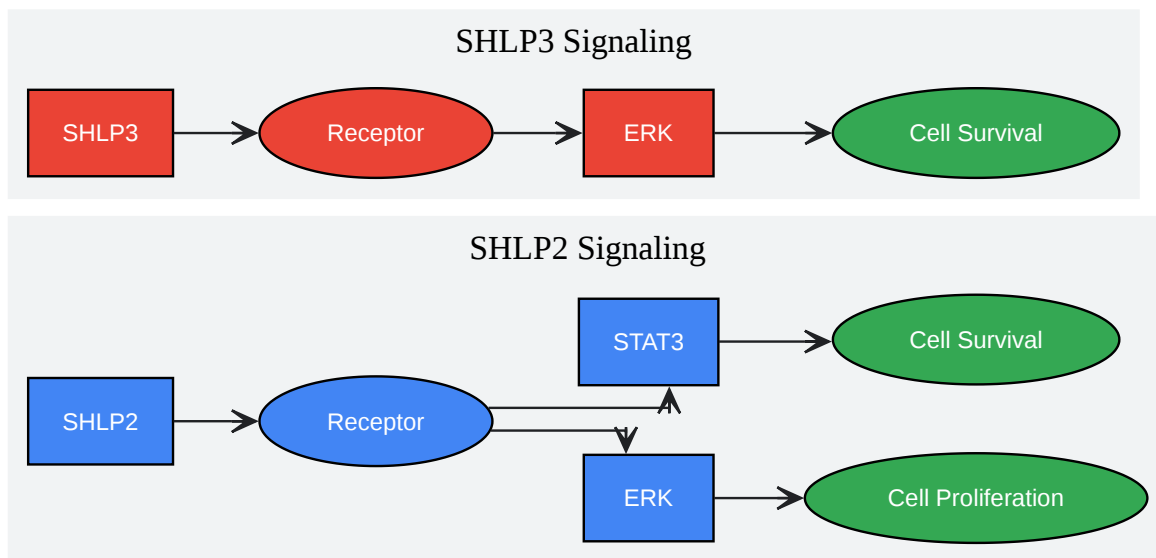
## Comparison of SHLP Family Peptides: Functional Data

The SHLP peptides exhibit diverse and sometimes opposing effects on cellular processes, highlighting their specific roles in cellular regulation. The following table summarizes the key experimental findings for SHLP1-4 and SHLP6 in murine pancreatic beta-cells (NIT-1) and human prostate cancer cells (22Rv1).

Peptide	Effect on Cell Viability (MTS Assay)	Effect on Apoptosis (DNA Fragmentation Assay)	Effect on Cell Proliferation (BrdU Incorporation)	Cell Lines Tested	Reference
SHLP1	No significant effect	No significant effect	No significant effect	NIT-1, 22Rv1	<a href="#">[2]</a>
SHLP2	Increased	Decreased	Increased (in NIT-1)	NIT-1, 22Rv1	<a href="#">[2]</a>
SHLP3	Increased	Decreased	No significant effect	NIT-1, 22Rv1	<a href="#">[2]</a>
SHLP4	No significant effect	No significant effect	Increased (in NIT-1)	NIT-1, 22Rv1	<a href="#">[2]</a>
SHLP5	Data not available	Data not available	Data not available	-	-
SHLP6	No significant effect	Increased	No significant effect	NIT-1, 22Rv1	<a href="#">[2]</a>

## Signaling Pathways of SHLP Peptides

SHLP2 and SHLP3 have been shown to exert their cytoprotective effects through the activation of key signaling pathways involved in cell survival and proliferation.



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## References

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- 2. broadpharm.com [broadpharm.com]
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